

C.I. Acid Red 37 (CAS 6360-07-2): A Comprehensive Technical Overview

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Compound of Interest

Compound Name: C.I. Acid red 37

Cat. No.: B12370506

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For Researchers, Scientists, and Drug Development Professionals

Introduction

C.I. Acid Red 37, identified by the CAS number 6360-07-2, is a synthetic monoazo dye. It belongs to the acid dye class, which are anionic dyes typically applied to nitrogenous fibers such as wool, silk, and polyamides from an acidic dyebath. This technical guide provides a detailed summary of the available scientific and technical information regarding **C.I. Acid Red 37**, with a focus on its chemical and physical properties, manufacturing, applications, and toxicological profile. The information presented is intended to support research and development activities.

Chemical and Physical Properties

C.I. Acid Red 37 is a red to purple powder. Its chemical structure consists of two naphthalene subunits linked by an azo bridge. Key quantitative data are summarized in the table below.

Property	Value
CAS Number	6360-07-2
C.I. Name	Acid Red 37
C.I. Number	17045
Molecular Formula	C ₁₈ H ₁₄ N ₄ Na ₂ O ₈ S ₂
Molecular Weight	524.44 g/mol [1]
Appearance	Red to purple powder
Solubility in Water	Soluble; 200 g/L at 100 °C[1]
Solubility in Ethanol	Slightly soluble
Synonyms	Acid Red BG, Acid Red BL, Acid Fast Red B, Acid Red 3G, Lissamine Fast Red[1][2]

Manufacturing Process

The synthesis of **C.I. Acid Red 37** involves a standard azo coupling reaction.

Experimental Protocol: Synthesis of C.I. Acid Red 37

Note: This is a generalized protocol based on the described manufacturing method. Specific process parameters may vary.

- **Diazotization:** 4-Acetamido-2-aminobenzenesulfonic acid is diazotized by treating it with sodium nitrite in an acidic medium (e.g., hydrochloric acid) at a low temperature (0-5 °C).
- **Coupling:** The resulting diazonium salt is then coupled with 6-Amino-4-hydroxynaphthalene-2-sulfonic acid under acidic conditions.
- **Isolation:** The dye is precipitated from the reaction mixture, filtered, washed, and dried.

Diagram 1: Synthesis Workflow of **C.I. Acid Red 37**.

Applications

C.I. Acid Red 37 is primarily used in the textile industry for dyeing wool, silk, and nylon. It is also used for coloring leather, paper, and in the formulation of some industrial cleaning products.

Histological Use

Under the synonym "Lissamine Fast Red," this dye has been noted for its use in histology.^[3] Specifically, it has been mentioned as a component of Lendrum's Picro-Mallory staining solution for the demonstration of fibrin.

Experimental Protocol: General Acid Dye Counterstaining (Example)

Note: A specific, detailed protocol for a Lissamine Fast Red stain is not readily available. The following is a general protocol for using an acid dye as a counterstain after a primary stain (e.g., hematoxylin).

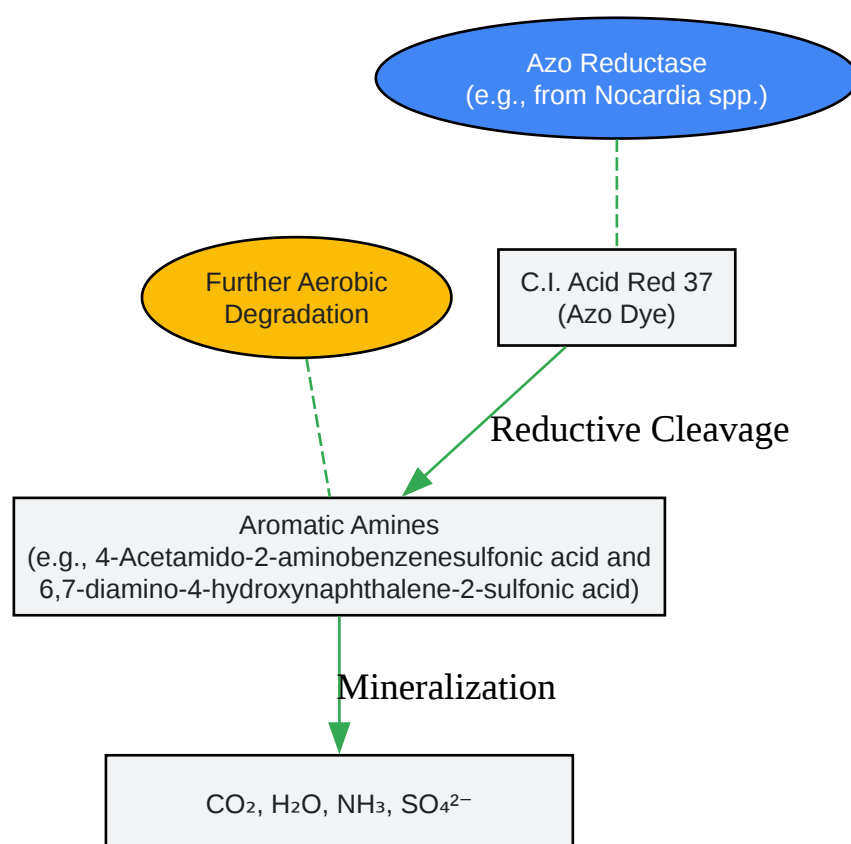
- Deparaffinization and Rehydration: Deparaffinize tissue sections in xylene and rehydrate through a graded series of ethanol to distilled water.
- Primary Staining: Stain with a nuclear stain like Weigert's iron hematoxylin for 5-10 minutes.
- Washing: Wash in running tap water.
- Differentiation: Differentiate in acid alcohol (e.g., 1% HCl in 70% ethanol) to remove excess stain.
- "Bluing": Place in a weak alkaline solution (e.g., Scott's tap water substitute) to turn the hematoxylin blue/purple.
- Washing: Wash in running tap water.
- Counterstaining: Stain with a 0.5% to 1% aqueous solution of the acid dye (e.g., Lissamine Fast Red) for 1-5 minutes.
- Washing and Dehydration: Briefly rinse, then dehydrate through graded alcohols.
- Clearing and Mounting: Clear in xylene and mount with a permanent mounting medium.

Degradation

Like many azo dyes, **C.I. Acid Red 37** is subject to degradation through both biological and physicochemical means.

Enzymatic Degradation

Azo reductases, enzymes produced by various microorganisms, can cleave the azo bond ($-N=N-$), which is the chromophore of the dye. This is typically the initial step in the biodegradation of azo dyes and results in the formation of aromatic amines. While a specific study by Shah M. (2014) on the degradation of **C.I. Acid Red 37** by an azo reductase from *Nocardia* spp. has been cited in some literature, the full details of the degradation pathway and the specific metabolites are not widely available.



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Diagram 2: Hypothetical Enzymatic Degradation Pathway.

Photocatalytic Degradation

Advanced oxidation processes, such as photocatalysis using semiconductors like TiO_2 , can also degrade azo dyes. This process typically involves the generation of highly reactive hydroxyl radicals that attack the dye molecule, leading to its breakdown. Studies have shown the feasibility of photocatalytic degradation for various acid red dyes, but a detailed pathway for **C.I. Acid Red 37** is not well-documented.

Toxicological Profile

There is a notable lack of specific toxicological data for **C.I. Acid Red 37** in publicly accessible databases and literature. General information on azo dyes indicates potential for health concerns.

General Azo Dye Toxicology:

- **Mutagenicity:** Some azo dyes have been shown to be mutagenic in the Ames test, particularly after reductive cleavage into their constituent aromatic amines.
- **Carcinogenicity:** Certain aromatic amines that can be formed from the breakdown of azo dyes are known or suspected carcinogens. For example, studies on C.I. Acid Red 114, a different azo dye, have shown it to be an animal carcinogen.

Specific Data for **C.I. Acid Red 37**:

- **Acute Toxicity (LD50):** No specific oral, dermal, or inhalation LD50 values for **C.I. Acid Red 37** were found in the reviewed literature.
- **Genotoxicity (Ames Test):** Results from an Ames test for **C.I. Acid Red 37** are not readily available.
- **Carcinogenicity:** There are no specific carcinogenicity studies from major regulatory bodies like the NTP or IARC for **C.I. Acid Red 37**.

Due to the lack of specific data, a definitive toxicological assessment of **C.I. Acid Red 37** cannot be made. Standard precautionary measures for handling chemical dyes should be followed.

Cellular and Molecular Effects

No studies detailing the specific effects of **C.I. Acid Red 37** on cellular signaling pathways, gene expression, or protein profiles were identified during the literature review. Research in this area is required to understand any potential biological activity of this compound.

Conclusion

C.I. Acid Red 37 (CAS 6360-07-2) is a well-established acid dye with primary applications in the textile and materials industry. While its basic chemical properties and synthesis are understood, there is a significant lack of publicly available data regarding its detailed toxicological profile, biological effects, and the specific pathways of its degradation. For researchers and professionals in drug development, the absence of this data means that **C.I. Acid Red 37** should be handled with the caution appropriate for a poorly characterized chemical. Further research is needed to fill these knowledge gaps, particularly concerning its genotoxicity, carcinogenicity, and potential interactions with biological systems.

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